

# 4-Methoxycyclohexanol: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methoxycyclohexanol

Cat. No.: B098163

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This document provides a comprehensive overview of the safety and handling protocols for **4-Methoxycyclohexanol**. Due to the limited availability of specific toxicological data for this compound, information from structurally similar chemicals, such as 4-methylcyclohexanol, is included for a more complete understanding of potential hazards. All data and recommendations should be used in conjunction with a thorough risk assessment specific to the experimental conditions.

## Chemical and Physical Properties

A summary of the known physical and chemical properties of **4-Methoxycyclohexanol** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	130.18 g/mol	[2][3]
CAS Number	18068-06-9	[1][2][4]
Appearance	Colorless liquid with a faint, sweet odor.	[2]
Boiling Point	217 °C at 760 mmHg	[1]
Density	0.99 g/cm <sup>3</sup>	[1]
Solubility	Soluble in organic solvents; sparingly soluble in water.	[2]
Flash Point	Likely flammable based on its boiling point.	[5]

## Toxicological Data and Hazard Identification

Specific toxicological data for **4-Methoxycyclohexanol** is limited. It is classified as a mild irritant.[5] Based on its chemical structure as a cyclohexanol derivative, it may cause irritation to the skin, eyes, and respiratory system.[2] Ingestion may be harmful.[5]

For the closely related compound, 4-methylcyclohexanol, animal studies indicate that ingestion of less than 150 grams may be fatal or cause serious health damage.[6] The minimum lethal oral dose in rabbits is between 1.25 and 2 g/kg.[6] Chronic inhalation of solvents in this class may lead to nervous system impairment, as well as liver and blood changes.[6]

Hazard Statements for Structurally Similar Compounds (e.g., 4-Methylcyclohexanol):

- H227: Combustible liquid.[7]
- H302: Harmful if swallowed.[7]
- H315: Causes skin irritation.[7]
- H336: May cause drowsiness or dizziness.[7]

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

The following PPE is recommended when handling **4-Methoxycyclohexanol**:

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical goggles.	To protect against splashes that may cause eye irritation. [8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact and potential irritation.[6]
Body Protection	Laboratory coat.	To protect skin from accidental spills.
Respiratory Protection	Not generally required if handled in a well-ventilated area. Use a respirator if mists or aerosols are generated.	To prevent inhalation of vapors.

## Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin and eyes.[8]
- Avoid breathing vapors or mists.[7][8]
- Keep away from heat, sparks, and open flames.[7]
- Wash hands thoroughly after handling.[8]

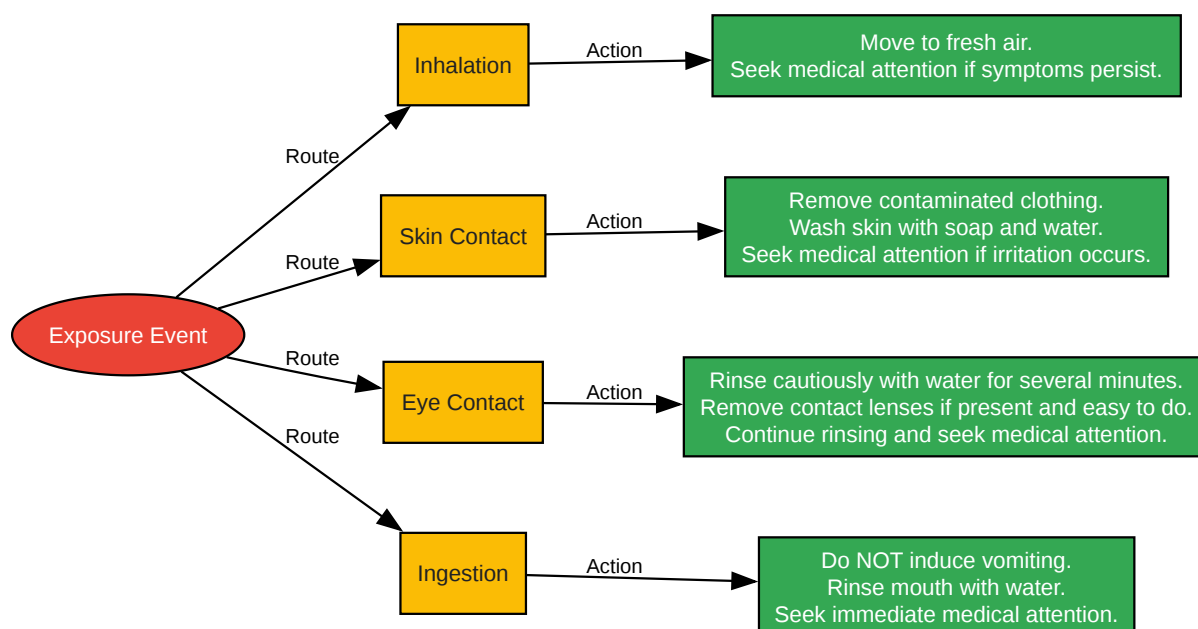
## Storage Conditions

- Store in a cool, dry, and well-ventilated area.[6]
- Keep containers tightly closed.[6][9]
- Store away from incompatible materials such as strong oxidizing agents.[5][7]

## Emergency Procedures

### First Aid Measures

A decision tree for appropriate first aid measures is provided below:



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First Aid Decision Tree for **4-Methoxycyclohexanol** Exposure.

### Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]

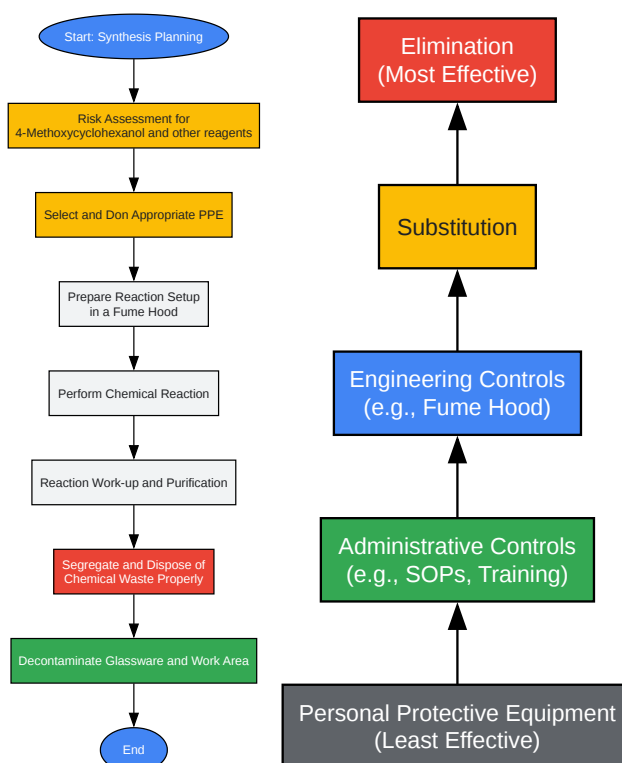
- **Specific Hazards:** The substance is combustible. Vapors are heavier than air and may spread along floors, and forms explosive mixtures with air on intense heating.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective clothing.[7]

## Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors and contact with skin and eyes.[7][8]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[7][8]
- **Containment and Cleaning:** Absorb spill with inert material (e.g., sand, earth, vermiculite) and place in a suitable, labeled container for disposal.[8]

## Experimental Protocols

While specific experimental protocols involving **4-Methoxycyclohexanol** are diverse, a general workflow for its safe use in a synthesis reaction is outlined below.



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